

2-chloro-5-nitropyridine melting point and solubility in organic solvents

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Compound of Interest

Compound Name: 2-Chloro-5-nitropyridine

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An In-depth Technical Guide to **2-Chloro-5-nitropyridine**: Physical Properties and Experimental Protocols

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the physical properties of **2-chloro-5-nitropyridine**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] It includes its melting point and solubility in organic solvents, along with detailed experimental protocols for their determination.

Core Physical Properties of 2-Chloro-5-nitropyridine

2-Chloro-5-nitropyridine is an off-white to light yellow crystalline solid.^{[1][2]} Its molecular structure and properties make it a versatile building block in organic synthesis, particularly in the development of anti-inflammatory, antimicrobial, and anti-cancer agents.^[1]

Melting Point

The melting point of a compound is a critical indicator of its purity. Pure crystalline compounds typically exhibit a sharp melting range of 0.5-1.0°C.^{[3][4]} Impurities tend to lower and broaden the melting range.^{[3][5]} The reported melting point for **2-chloro-5-nitropyridine** varies slightly across different suppliers, which may be attributed to differences in purity.

Table 1: Reported Melting Point of **2-Chloro-5-nitropyridine**

Melting Point Range (°C)	Purity	Source
107.0 - 111.0	>99.0% (GC)	TCI
105 - 108	99%	Sigma-Aldrich[6]
105 - 108	98.0%	Pi Chemicals[7]
100 - 110	≥ 98% (GC)	Chem-Impex[1]
106	95+%	ENAO Chemical[8]

Solubility

The solubility of **2-chloro-5-nitropyridine** is a key consideration for its use in chemical reactions, purification, and formulation. Following the "like dissolves like" principle, its polarity, which is influenced by the chloro and nitro groups on the pyridine ring, dictates its solubility in various solvents. It is generally described as being insoluble in water but soluble in certain organic solvents.[2][9][10]

Table 2: Qualitative Solubility of **2-Chloro-5-nitropyridine**

Solvent	Solubility	Source
Water	Insoluble	[2][9][10]
Hot Methanol	Soluble	[2]
Ether	Soluble	[9]

Experimental Protocols

The following sections provide detailed methodologies for determining the melting point and solubility of **2-chloro-5-nitropyridine**.

Protocol 1: Melting Point Determination (Capillary Method)

This protocol describes the determination of the melting point range using a standard melting point apparatus or a Thiele tube.[3][4]

Materials:

- **2-chloro-5-nitropyridine** sample
- Melting point apparatus (e.g., Mel-Temp) or Thiele tube setup
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle (if sample is not a fine powder)
- Spatula
- Heating medium (mineral oil or silicone oil for Thiele tube)

Procedure:

- Sample Preparation: Ensure the **2-chloro-5-nitropyridine** sample is a fine, dry powder. If necessary, gently crush the crystals using a mortar and pestle.
- Packing the Capillary Tube: Press the open end of a capillary tube into the powdered sample on a clean, dry surface.[3] Tap the sealed end of the tube gently on a hard surface to pack the sample down. The packed sample should be 1-2 mm high.[5][11]
- Apparatus Setup:
 - Melting Point Apparatus: Insert the capillary tube into the sample holder of the apparatus. Place the thermometer in its designated well.[3]
 - Thiele Tube: Attach the capillary tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[4][5] Suspend the assembly in the Thiele tube filled with heating oil.
- Heating and Observation:

- Begin heating the apparatus. For an unknown or approximate melting point, a rapid heating rate can be used initially.[3]
- Once the approximate melting point is known, prepare a new sample and heat rapidly to about 15-20°C below the expected melting point.
- Decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium.[4]
- Data Recording:
 - Record the temperature (T1) at which the first drop of liquid appears.
 - Record the temperature (T2) at which the entire sample has completely melted into a clear liquid.[11]
 - The melting point is reported as the range T1 - T2. For accurate results, repeat the determination at least twice with fresh samples.[3]

Safety Precautions:

- Always wear safety goggles.[12]
- The melting point apparatus and Thiele tube can reach high temperatures; handle with care to avoid burns.[12]
- Handle **2-chloro-5-nitropyridine** with care, avoiding skin and eye contact.

Protocol 2: Qualitative Solubility Determination

This protocol outlines a systematic approach to determine the solubility of **2-chloro-5-nitropyridine** in various organic solvents.

Materials:

- **2-chloro-5-nitropyridine** sample
- A selection of organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, dichloromethane, hexane, toluene)

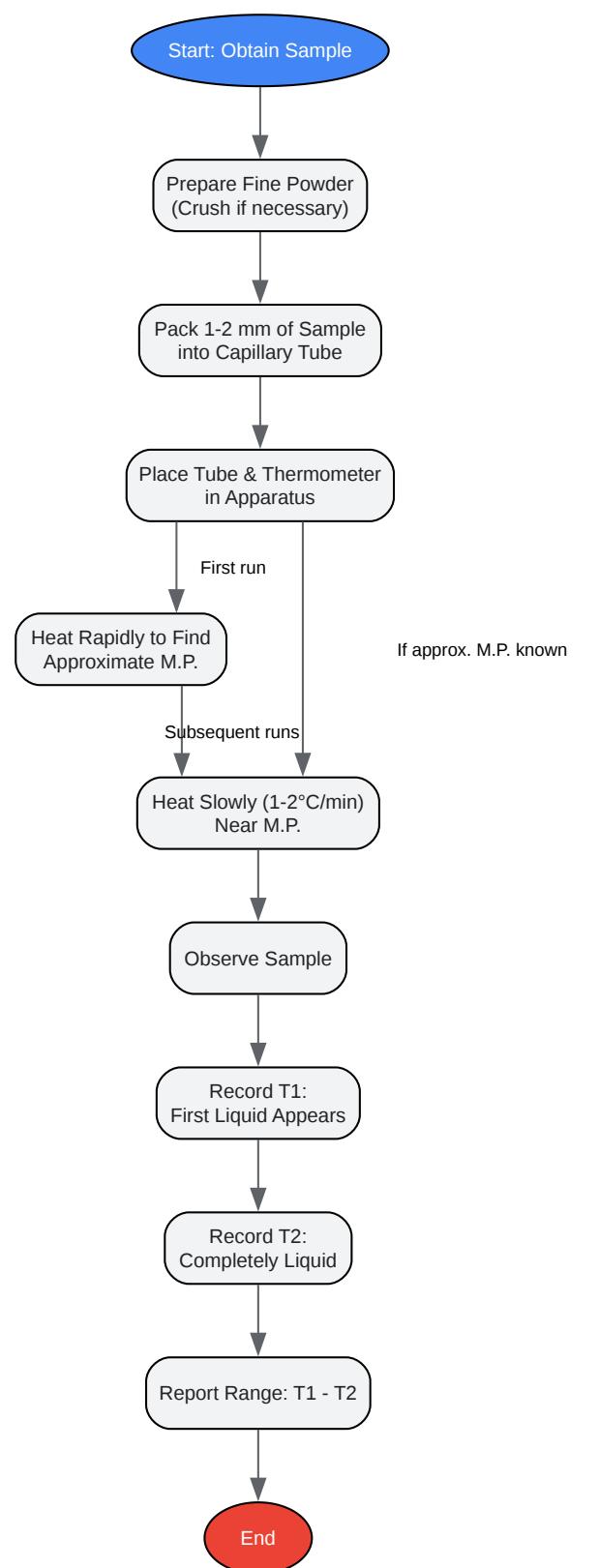
- Test tubes and a test tube rack
- Spatula or weighing balance
- Vortex mixer or stirring rod
- Graduated cylinders or pipettes

Procedure:

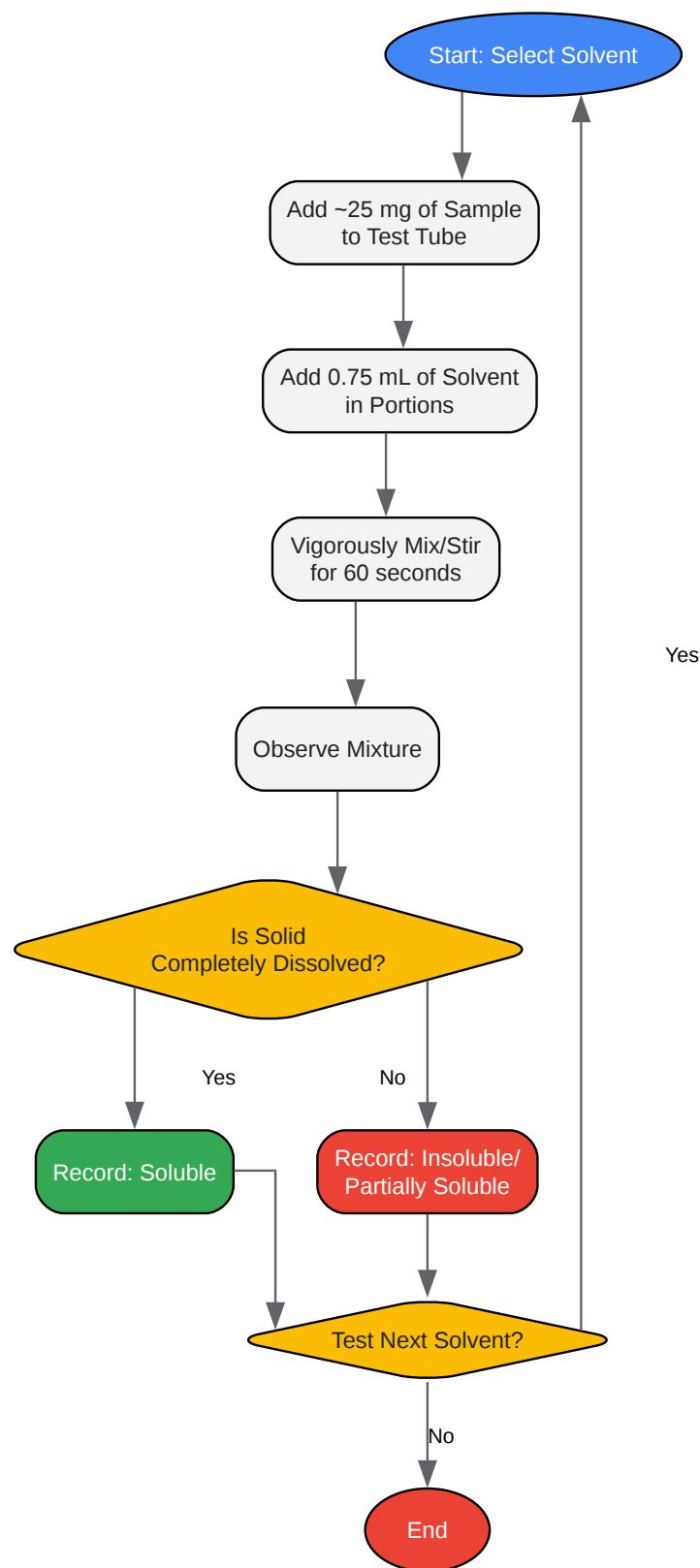
- Sample Preparation: Place a small, measured amount (e.g., 25 mg) of **2-chloro-5-nitropyridine** into a clean, dry test tube.[13]
- Solvent Addition: Add a specific volume (e.g., 0.75 mL) of the chosen organic solvent to the test tube in small portions.[13]
- Mixing: After each addition, stir the mixture vigorously for at least 60 seconds using a vortex mixer or stirring rod to facilitate dissolution.[14]
- Observation: Observe the mixture against a contrasting background.
 - Soluble: The solid completely dissolves, leaving a clear solution.
 - Partially Soluble: Some of the solid dissolves, but undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve at all.[14]
- Systematic Testing: Repeat the procedure for each selected organic solvent, using a fresh, clean test tube for each test. This allows for a comparative analysis of solubility across a range of solvent polarities.
- Data Recording: Record the results (soluble, partially soluble, or insoluble) for each solvent in a structured table.

Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.

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Caption: Workflow for Melting Point Determination.

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Caption: Workflow for Qualitative Solubility Testing.

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- To cite this document: BenchChem. [2-chloro-5-nitropyridine melting point and solubility in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b043025#2-chloro-5-nitropyridine-melting-point-and-solubility-in-organic-solvents>

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